Reactivity profile of 5-Fluoro-4-methoxypyrimidine

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Compound of Interest

Compound Name:	*5-Fluoro-4-methoxypyrimidine*
CAS No.:	*120258-30-2*
Cat. No.:	*B046176*

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Technical Guide: Reactivity Profile of **5-Fluoro-4-methoxypyrimidine**

Executive Summary: The "Masked" Electrophile

5-Fluoro-4-methoxypyrimidine (5-F-4-OMe) represents a critical intermediate in the synthesis of fluorinated antimetabolites. While structurally simple, its reactivity profile is governed by a "push-pull" electronic conflict: the electron-donating resonance of the methoxy group competes with the strong inductive electron-withdrawal of the C5-fluorine and the diazinyl core.

For drug development professionals, this molecule serves two primary functions:

- A Prodrug Scaffold: The 4-methoxy group acts as a "masked" carbonyl, hydrolyzing under metabolic conditions to release 5-Fluorouracil (5-FU).
- A Divergent Intermediate: It allows for orthogonal functionalization—nucleophilic substitution at C4 and directed metalation at C6.

Electronic Architecture & Reactivity Map

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To predict reactivity, we must analyze the frontier molecular orbitals. The pyrimidine ring is inherently electron-deficient (

-deficient).

- C4 Position (Electrophilic Node): Despite the +M (mesomeric) effect of the oxygen, the C4 carbon remains electrophilic due to the adjacent N3 and the strong -I (inductive) effect of the C5-fluorine. This makes C4 susceptible to Nucleophilic Aromatic Substitution (

  ), albeit slower than its chlorinated analog.
- C6 Position (Acidic/Nucleophilic Node): The C6 proton is significantly acidified by the adjacent N1 and the inductive pull of the C5-fluorine. This site is the primary target for C-H activation via lithiation.
- C5 Position (Static Modulator): The fluorine atom is generally inert to substitution but dictates the reactivity of neighbors C4 and C6.

Diagram 1: Chemo-Regioselectivity Map

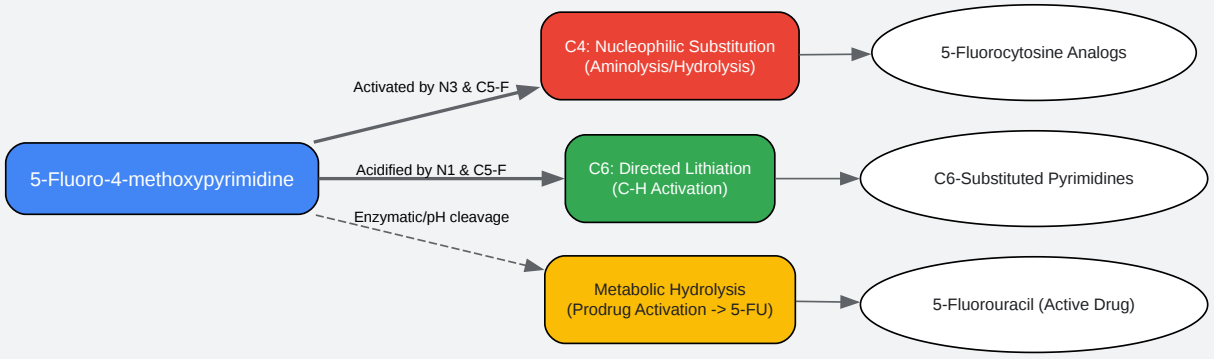

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Figure 1: Functional map highlighting the divergent reactivity pathways of the 5-F-4-OMe scaffold.

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Nucleophilic Aromatic Substitution ( )

The displacement of the methoxy group at C4 is a primary route to synthesizing 5-fluorocytosine derivatives. Unlike chloropyrimidines, the methoxy group is a "hard" leaving group.

Mechanism: The reaction proceeds via an addition-elimination mechanism involving a Meisenheimer-like complex. The transition state is stabilized by the electron-withdrawing fluorine at C5.

- Nucleophiles: Primary and secondary amines.
- Catalysis: Acid catalysis (e.g., acetic acid or HCl) is often required to protonate N3, increasing the electrophilicity of C4 and improving the leaving group ability of the methoxy (leaving as methanol).

Comparative Reactivity Table:

Leaving Group at C4	Reactivity Rank	Reaction Conditions (with Amine)
-Cl	High	Room Temp, mild base
$-SO_2Me$	Very High	0°C - RT
-OMe	Moderate/Low	Reflux (>80°C), often acid catalyzed
$-NH_2$	Inert	No reaction

Directed Ortho Metalation (DoM)

This is the most powerful synthetic utility of **5-Fluoro-4-methoxypyrimidine**. The C6 proton is the only remaining ring proton and is highly acidic (

).

The "Tubbing" Effect: The C6 position is flanked by the ring nitrogen (N1) and the C5-fluorine. Both exert strong inductive effects, making C6-Li species relatively stable at cryogenic

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temperatures.

- Base Selection: Use non-nucleophilic bases like LiTMP (Lithium 2,2,6,6-tetramethylpiperidide) or LDA. Avoid n-BuLi alone, as it may attack the C2 or C6 position via nucleophilic addition rather than deprotonation.
- Temperature: Strictly

  . Higher temperatures lead to "Benzyne-like" fragmentation (forming 4,5-pyridyne intermediates) or polymerization.

Diagram 2: C6-Lithiation Workflow

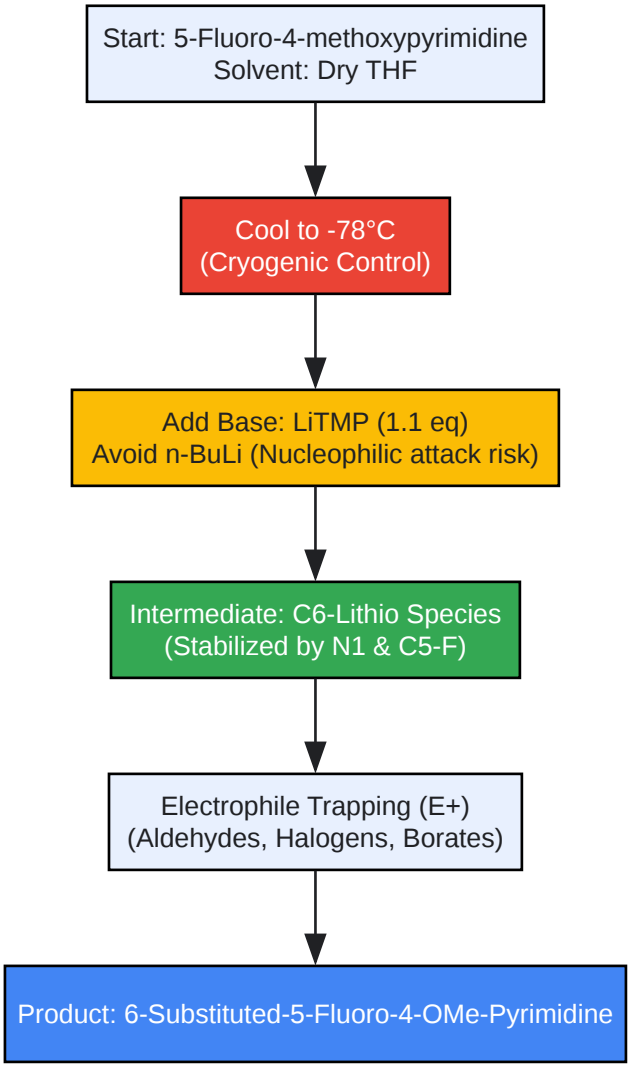

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Figure 2: Step-by-step logic for the regioselective functionalization of C6.

Experimental Protocols (Self-Validating)

These protocols are designed with built-in checkpoints to ensure scientific integrity.

Protocol A: C4-Aminolysis (Synthesis of Cytosine Mimics)

Objective: Replace -OMe with -NHR.

- Setup: Dissolve **5-fluoro-4-methoxypyrimidine** (1.0 eq) in ethanol or dioxane (0.2 M).
- Reagent: Add the target amine (2.0 - 3.0 eq).
- Catalyst: Add Glacial Acetic Acid (0.5 eq). Note: The acid activates the pyrimidine ring.
- Reaction: Heat to reflux (

) for 4–12 hours.
- Validation (Checkpoint): Monitor by TLC or LCMS. The starting material (less polar) should disappear, and a more polar product (cytosine derivative) should appear.
  - If conversion is <10% after 2 hours: Switch solvent to n-Butanol and increase temp to

    .
- Workup: Concentrate in vacuo. Redissolve in EtOAc, wash with sat.

  (to remove acetic acid), then brine.

Protocol B: Regioselective C6-Lithiation

Objective: Install an electrophile (e.g., Iodine) at C6.

- Preparation of LiTMP: In a flame-dried flask under Argon, dissolve 2,2,6,6-tetramethylpiperidine (1.2 eq) in anhydrous THF. Cool to

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, add

-BuLi (1.1 eq), stir 15 min.

- Cryogenic Cooling: Cool the LiTMP solution to

  .

- Substrate Addition: Add **5-fluoro-4-methoxypyrimidine** (1.0 eq) dropwise as a solution in THF. Crucial: Maintain internal temp below

  .

- Metalation: Stir at

  for 30–45 minutes.

  - Validation (Deuterium Quench Test): Take a 0.1 mL aliquot, quench with

    . NMR should show >95% D-incorporation at C6.

- Trapping: Add Iodine (

  , 1.2 eq) dissolved in THF.

- Quench: Allow to warm to RT, quench with sat.

  and

  (to remove excess iodine).

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